

2-(Methoxymethyl)pyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-(Methoxymethyl)pyridine

Cat. No.: B1295691

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An In-depth Technical Guide on 2-(Methoxymethyl)pyridine

This guide provides core information on the chemical compound **2-(Methoxymethyl)pyridine**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

2-(Methoxymethyl)pyridine is an organic compound with a distinct aromatic odor.^[1] It serves as a valuable intermediate in various organic synthesis applications, particularly in the creation of pharmaceuticals, plant protection agents, and dyes.^{[1][2]}

Quantitative Data Summary

The fundamental quantitative data for **2-(Methoxymethyl)pyridine** are summarized in the table below.

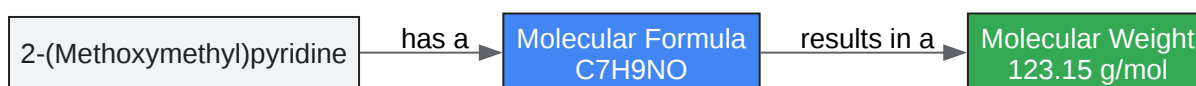
Property	Value	Source
Molecular Formula	C7H9NO	^{[1][2][3][4]}
Molecular Weight	123.15 g/mol	^{[1][2][3][4]}
CAS Number	23579-92-2	^{[1][4][5][6]}

Experimental Protocols and Methodologies

The molecular weight and formula of **2-(Methoxymethyl)pyridine** are determined through standard analytical chemistry techniques. The molecular formula is established by methods such as elemental analysis or high-resolution mass spectrometry, which precisely measure the elemental composition of the compound. The molecular weight is calculated based on the molecular formula using the standard atomic weights of its constituent elements (Carbon, Hydrogen, Nitrogen, and Oxygen).[3] These values are fundamental chemical properties and are not determined through the types of experimental protocols involving signaling pathways or complex biological assays.

Logical Relationship Diagram

The following diagram illustrates the direct logical relationship between the compound's name, its molecular formula, and its calculated molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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